

Part 1: Chemical Identity & Physicochemical Properties[2][3][4]

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Compound of Interest

Compound Name: 5-Methyl-2-(pyridin-3-yl)aniline

Cat. No.: B15393851

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This section provides the definitive data profile for the molecule.[1] As a specialized building block, it is often identified by its structural descriptors rather than a common trade name.

Table 1: Physicochemical Specifications

Property	Value	Notes
IUPAC Name	5-Methyl-2-(pyridin-3-yl)aniline	Systematic nomenclature
Molecular Formula	C ₁₂ H ₁₂ N ₂	
Molecular Weight	184.24 g/mol	Average mass
Exact Mass	184.1000 Da	Monoisotopic
Structure Description	Biaryl system: Aniline core with a methyl group at C5 and a 3-pyridyl ring at C2. [1] [2] [3] [4]	
Predicted LogP	~2.1 - 2.4	Lipophilicity indicates good membrane permeability
pKa (Calculated)	~4.5 (Aniline), ~3.5 (Pyridine)	Both nitrogens are weakly basic; aniline is the primary nucleophile. [1]
SMILES	<chem>Cc1cc(N)c(c2cccn2)cc1</chem>	For database searching

Part 2: Structural Analysis & Pharmacophore Potential

In drug design, 5-methyl-2-(3-pyridyl)aniline functions as a bidentate pharmacophore.[\[1\]](#)

- **Electronic Environment:** The electron-rich aniline ring is coupled to the electron-deficient pyridine ring.[\[1\]](#) This creates a "push-pull" electronic system that can stabilize specific conformations in protein binding pockets.[\[1\]](#)
- **Binding Interactions:**
 - **Aniline (-NH₂):** Acts as a primary H-bond donor (e.g., to the hinge region of kinases).[\[1\]](#)
 - **Pyridine Nitrogen:** Acts as an H-bond acceptor or metal coordination site (e.g., interacting with catalytic lysines or waters).[\[1\]](#)

- Methyl Group: Provides a hydrophobic anchor, often filling small lipophilic pockets (selectivity filters) in enzymes.[1]

Part 3: Synthetic Methodology (Suzuki-Miyaura Coupling)

The most robust route to synthesize 5-methyl-2-(3-pyridyl)aniline is the palladium-catalyzed cross-coupling of 2-bromo-5-methylaniline with 3-pyridylboronic acid.[1]

Critical Challenge: Unprotected anilines can coordinate to Palladium (Pd), potentially poisoning the catalyst.[1] Furthermore, pyridyl boronic acids are known to be protodeboronated (unstable).[1] Solution: Use of a robust phosphine ligand (e.g., dppf or XPhos) and a mild base system.[1]

Protocol: 10 mmol Scale Synthesis

Reagents:

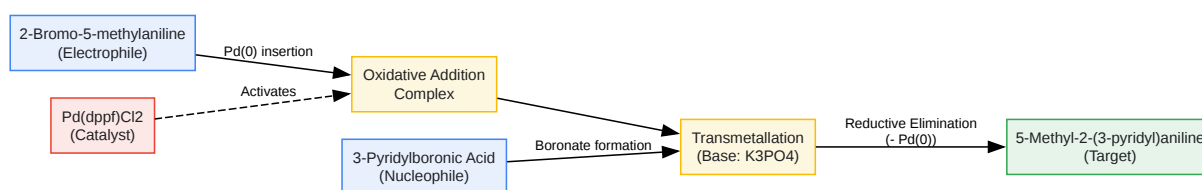
- 2-Bromo-5-methylaniline (1.86 g, 10 mmol)[1]
- 3-Pyridylboronic acid (1.48 g, 12 mmol, 1.2 equiv)
- Catalyst: Pd(dppf)Cl₂[1]·CH₂Cl₂ (408 mg, 0.5 mmol, 5 mol%)
- Base: Potassium Phosphate (K₃PO₄) (6.36 g, 30 mmol, 3.0 equiv)[1]
- Solvent: 1,4-Dioxane : Water (4:1 ratio, 50 mL total)

Step-by-Step Methodology:

- Degassing: In a 250 mL round-bottom flask, combine the solvent system (Dioxane/Water). Sparge with Nitrogen or Argon for 20 minutes to remove dissolved oxygen (critical to prevent homocoupling).[1]
- Charging: Add the aryl halide, boronic acid, and base to the flask. Add the Pd catalyst last under a counter-flow of inert gas.[1][5]

- Reaction: Heat the mixture to 90°C under an inert atmosphere (N₂ balloon or manifold) for 12–16 hours. Monitor by LC-MS or TLC (Mobile phase: 50% EtOAc/Hexanes).[1]
- Workup (Acid-Base Purification):
 - Cool to room temperature.[1][5][6] Dilute with EtOAc (100 mL).
 - Extraction: Wash with water (2 x 50 mL).[1]
 - Purification Logic: Since the product has a basic pyridine ring, it can be purified effectively using acid extraction.
 - Extract the organic layer with 1M HCl (3 x 30 mL).[1] The product moves to the aqueous phase (protonated).[1] Impurities remain in the organic phase.[1]
 - Neutralize the combined aqueous extracts with 2M NaOH until pH > 10.
 - Extract the now-cloudy aqueous layer back into EtOAc (3 x 50 mL).
- Isolation: Dry combined organics over Na₂SO₄, filter, and concentrate in vacuo.
- Final Purification: If necessary, pass through a short silica plug eluting with DCM:MeOH (95:5).[1]

Visualizing the Synthetic Pathway



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Caption: Figure 1. Palladium-catalyzed Suzuki-Miyaura cross-coupling pathway for the synthesis of the target biaryl amine.[1][7]

Part 4: Analytical Characterization Standards

To validate the synthesis, the following analytical signatures must be observed.

1. ^1H NMR (400 MHz, DMSO- d_6) Prediction:

- Methyl Group: Singlet at ~ 2.30 ppm (3H).[\[1\]](#)
- Aniline -NH $_2$: Broad singlet at ~ 4.8 – 5.2 ppm (2H, exchangeable with D $_2$ O).[\[1\]](#)
- Aromatic Region (Aniline Ring):
 - Doublet at ~ 7.0 ppm (C3-H, ortho to biaryl bond).[\[1\]](#)
 - Singlet/Doublet at ~ 6.6 ppm (C6-H, ortho to amine).[\[1\]](#)
 - Doublet at ~ 6.5 ppm (C4-H).[\[1\]](#)
- Aromatic Region (Pyridine Ring): Distinctive downfield shifts.[\[1\]](#)
 - Singlet at ~ 8.6 ppm (C2-H of pyridine).[\[1\]](#)
 - Doublet at ~ 8.5 ppm (C6-H of pyridine).[\[1\]](#)

2. Mass Spectrometry (ESI+):

- Parent Ion $[\text{M}+\text{H}]^+$: 185.25 m/z.[\[1\]](#)
- Fragmentation: Likely loss of the methyl group (M-15) or cleavage of the biaryl bond under high collision energy.[\[1\]](#)

Part 5: Handling and Stability

- Oxidation Sensitivity: Anilines are prone to oxidation (browning) upon exposure to air and light.[\[1\]](#) Store under Argon/Nitrogen at -20°C .
- Hygroscopicity: The pyridine nitrogen can absorb moisture.[\[1\]](#) Keep in a desiccator.

- Safety: Treat as a potential skin sensitizer and irritant.[1] Use standard PPE (nitrile gloves, safety glasses).[1]

References

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- Synthesis of Pyridyl-Aniline Analogues (Methodology Basis)
 - BenchChem Application Note. "Synthesis of 3-Methyl-4-(pyridin-4-yl)aniline via Suzuki Coupling." (Adapted for regiochemistry).[1][4]
 - Source:[1]
- General Safety Data for Methylanilines
 - PubChem Compound Summary: Aminotoluenes and Biaryls.[1]
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